

Thiol-C9-PEG5-acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Thiol-C9-PEG5-acid*

Cat. No.: *B12415879*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Thiol-C9-PEG5-acid**, a polyethylene glycol (PEG)-based PROTAC (Proteolysis Targeting Chimera) linker. Due to the limited availability of a specific Safety Data Sheet (SDS) for **Thiol-C9-PEG5-acid**, this guide incorporates data from the SDS of the structurally analogous compound, Thiol-C9-PEG4-acid, alongside general knowledge of thiol-PEG compounds.

Chemical and Physical Properties

Thiol-C9-PEG5-acid is a heterobifunctional molecule featuring a thiol group (-SH) at one end of a C9 alkyl chain and a carboxylic acid (-COOH) at the terminus of a five-unit polyethylene glycol (PEG) chain. This structure allows for its use as a linker in the synthesis of PROTACs, which are designed to recruit specific E3 ubiquitin ligases to a target protein, leading to the protein's degradation.

A direct comparison of the key physical and chemical properties of **Thiol-C9-PEG5-acid** and its close analog, Thiol-C9-PEG4-acid, is presented below.

Property	Thiol-C9-PEG5-acid	Thiol-C9-PEG4-acid
Molecular Formula	C19H40O5S[1]	C19H38O6S[2][3][4]
Molecular Weight	380.58 g/mol [1]	394.57 g/mol
Appearance	Not specified (likely a solid or viscous liquid)	Not specified (likely a solid or viscous liquid)
Solubility	Soluble in DMSO	Soluble in DMSO and other organic solvents

Hazard Identification and Safety Precautions

Based on the Safety Data Sheet for Thiol-C9-PEG4-acid, **Thiol-C9-PEG5-acid** is not classified as a hazardous substance or mixture. However, as with any chemical, appropriate safety precautions should be observed.

Potential Hazards:

- May cause eye, skin, or respiratory tract irritation upon direct contact.
- The toxicological properties have not been fully investigated.

Recommended Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
 - Skin and Body Protection: Wear a laboratory coat and ensure skin is not exposed.
- Hygiene Measures: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and stability of **Thiol-C9-PEG5-acid**.

Aspect	Guideline
Handling	Avoid inhalation of dust or vapors. Avoid contact with skin and eyes. Use in a well-ventilated area.
Storage	Store in a tightly sealed container in a cool, dry place. Recommended storage as a powder is at -20°C for up to 2 years. In DMSO, it can be stored at 4°C for 2 weeks or at -80°C for 6 months.
Incompatibilities	Avoid strong oxidizing agents.

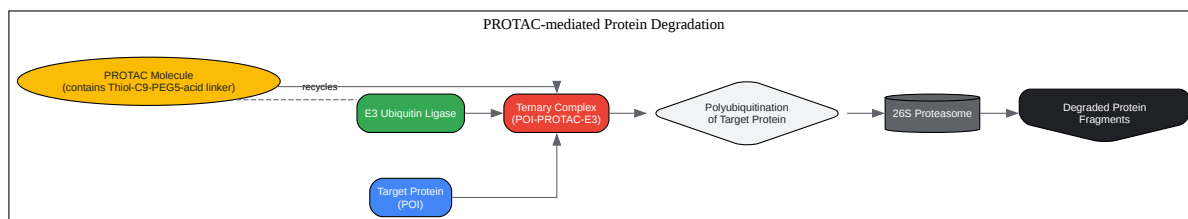
Emergency Procedures

In the event of an emergency, follow these procedures:

Emergency	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.
Spills	Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

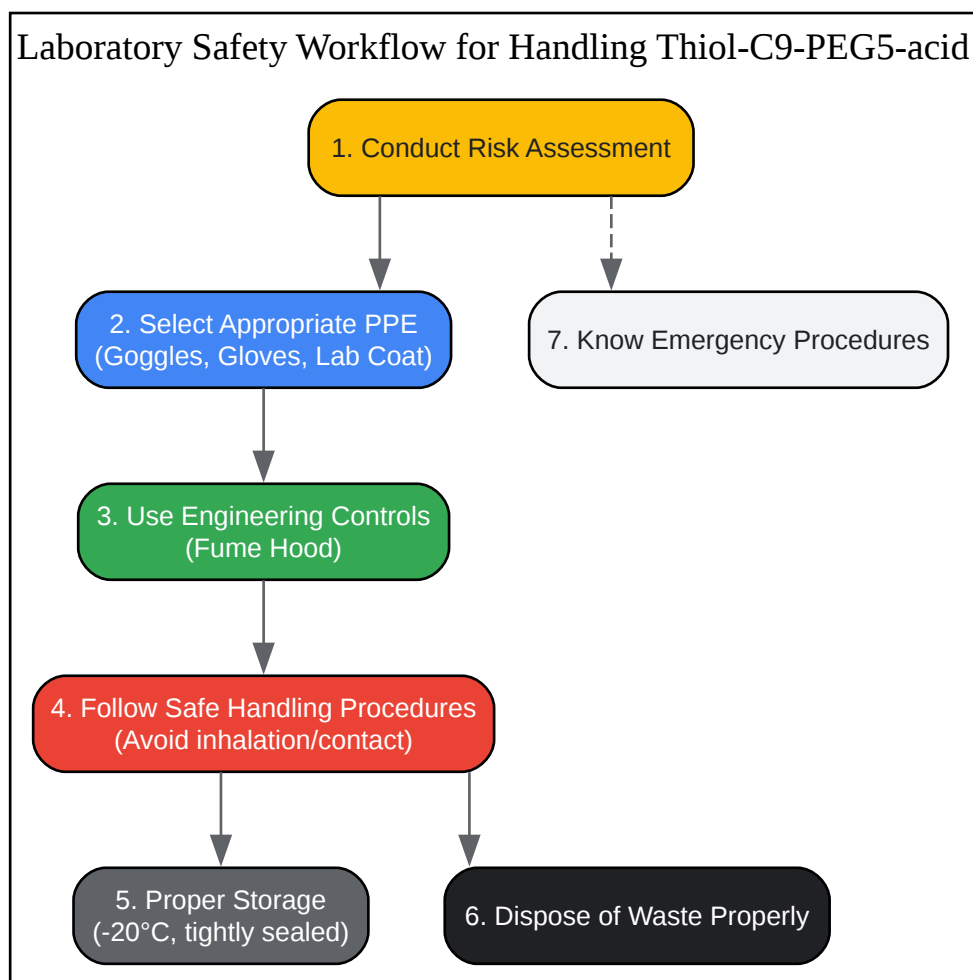
Experimental Protocols and Logical Relationships

While specific experimental safety protocols for **Thiol-C9-PEG5-acid** are not readily available, a general workflow for handling chemical reagents in a research setting is outlined below. The primary function of **Thiol-C9-PEG5-acid** as a PROTAC linker is also visualized.



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Caption: Mechanism of PROTAC-mediated protein degradation utilizing a linker like **Thiol-C9-PEG5-acid**.



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Caption: A standard workflow for the safe handling of chemical reagents in a laboratory setting.

Disposal Considerations

Dispose of waste product and contaminated packaging in accordance with local, state, and federal regulations. It is recommended to consult with a licensed professional waste disposal service.

Transport Information

Based on the information for Thiol-C9-PEG4-acid, this substance is not considered hazardous for transport by DOT (US), IMDG, or IATA.

Disclaimer: This document is intended for informational purposes only and is based on the best available information at the time of writing. It is not a substitute for a formal Safety Data Sheet. Users should always conduct their own risk assessments and consult with their institution's safety office before handling any chemical.

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